

Thermochemical Profile of Butylmalonic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butylmalonic acid*

Cat. No.: *B1203428*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **butylmalonic acid** (CAS 534-59-8). The information is compiled from peer-reviewed sources and established chemical databases, offering a core reference for its use in research and development.

Core Thermochemical and Physical Data

The fundamental thermochemical and physical properties of **butylmalonic acid** have been compiled and are presented below. These values are essential for understanding the energetic characteristics and physical behavior of the compound.

Property	Value	Units	Reference(s)
Thermochemical Data			
Enthalpy of Combustion (solid)	-3475.7	kJ/mol	[1]
Enthalpy of Formation (solid)	-993.83	kJ/mol	[1]
Enthalpy of Sublimation	124.6 ± 2.3	kJ/mol	[1]
Physical Properties			
Molecular Formula	C ₇ H ₁₂ O ₄	-	[1][2]
Molecular Weight	160.17	g/mol	[1][2][3]
Melting Point	102 - 107	°C	[3][4][5]
Boiling Point	333.1	°C at 760 mmHg	[4]
Density	1.197	g/cm ³	[4]
Flash Point	169.4	°C	[4]

Experimental Protocols

The thermochemical data presented in this guide are derived from specific experimental methodologies. Understanding these protocols is crucial for interpreting the data and for designing further experimental work.

Combustion Calorimetry (for Enthalpy of Combustion)

The standard enthalpy of combustion for **butylmalonic acid** was determined using combustion calorimetry (Ccb).[1] This classical technique is a cornerstone of thermochemistry for determining the heat of combustion of organic compounds.[6][7]

General Methodology:

- A precisely weighed sample of the substance (**butylmalonic acid**) is placed in a crucible within a high-pressure vessel known as a "bomb."
- The bomb is filled with pure oxygen under high pressure (typically around 30 atm).
- The bomb is submerged in a known quantity of water in a thermally insulated container (the calorimeter).
- The sample is ignited electrically. The complete combustion of the organic compound releases heat, which is transferred to the bomb and the surrounding water, causing a temperature rise.
- This temperature change is meticulously measured.
- The heat capacity of the calorimeter system is determined by burning a standard substance with a precisely known heat of combustion, such as benzoic acid.[7]
- By using the measured temperature change and the calorimeter's heat capacity, the heat of combustion of the sample can be calculated. Corrections are applied for factors like the ignition energy and the formation of nitric acid from residual nitrogen in the bomb.

Transpiration Method (for Enthalpy of Sublimation)

The enthalpy of sublimation was determined using a method noted as "ME" in the source data, which is consistent with the transpiration method, a common technique for measuring vapor pressures of low-volatility compounds.[1][8][9] The enthalpy of sublimation is then derived from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.[9]

General Methodology:

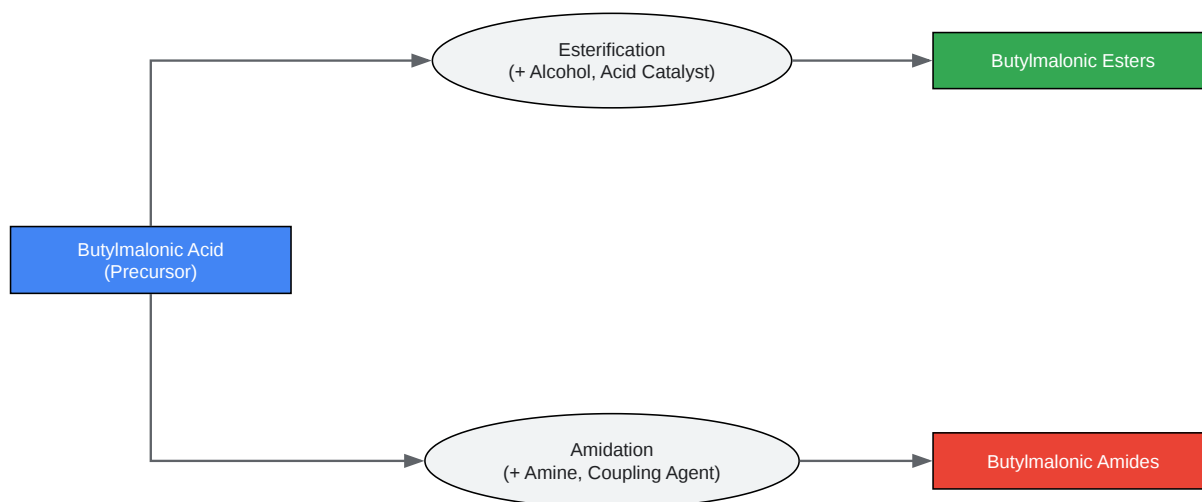
- A stream of an inert carrier gas (e.g., nitrogen) is passed at a known, slow, and constant flow rate over the solid sample of **butylmalonic acid**, which is maintained at a constant temperature.
- The carrier gas becomes saturated with the vapor of the substance.
- The amount of substance transported by the gas is determined. This can be done by condensing the vapor at a lower temperature and measuring its mass, or by other analytical

techniques.

- From the volume of the carrier gas and the mass of the transported substance, the partial pressure (vapor pressure) of the substance at that temperature can be calculated using the ideal gas law.
- The experiment is repeated at several different temperatures.
- The enthalpy of sublimation ($\Delta_{\text{sub}}H^\circ$) is then calculated from the slope of a plot of the natural logarithm of the vapor pressure ($\ln P$) versus the reciprocal of the absolute temperature ($1/T$), based on the integrated form of the Clausius-Clapeyron equation.

Logical Relationships in Synthesis

Butylmalonic acid is a valuable building block in organic synthesis.[10] Its dicarboxylic acid structure allows it to serve as a precursor for various functional derivatives, notably through reactions at the carboxylic acid groups. The following diagram illustrates this fundamental role.



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References

- 1. Butylmalonic acid [webbook.nist.gov]
- 2. Butylmalonic acid [webbook.nist.gov]
- 3. Butylmalonic acid 99 534-59-8 [sigmaaldrich.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. Butylmalonic acid | 534-59-8 [amp.chemicalbook.com]
- 6. Experimental Enthalpies of Combustion of Organic Materials and The Correlation with Total Number of Bonds, Their Molecular Surface and Volume Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Experimental Enthalpies of Combustion of Organic Materials and The Correlation with Total Number of Bonds, Their Molecular Surface and Volume Properties [scirp.org]
- 8. researchgate.net [researchgate.net]
- 9. pubs.aip.org [pubs.aip.org]
- 10. Page loading... [wap.guidechem.com]
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